

Personal protective equipment for handling 5-Methyltetrahydrofolic acid-13C5

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-13C5

Cat. No.: B15143208

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Essential Safety and Handling Guide for 5-Methyltetrahydrofolic acid-13C5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Methyltetrahydrofolic acid-13C5**. The following procedures for personal protective equipment, operational handling, and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **5-Methyltetrahydrofolic acid-13C5**, it is imperative to use appropriate personal protective equipment to prevent exposure. The substance may cause skin and eye irritation, as well as respiratory irritation and allergic skin reactions.^{[1][2]}

Summary of Required Personal Protective Equipment

Protection Type	Recommended PPE	Specifications and Remarks
Eye/Face Protection	Safety goggles with side-shields or a face shield	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a risk of splashing.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene)	Disposable gloves should be inspected before use and changed immediately upon contact with the substance.[3]
Lab coat or protective clothing	A disposable gown made of polyethylene-coated polypropylene or other resistant laminate materials is preferred.[4] Lab coats should be buttoned and cover as much skin as possible.[3]	
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if dust or aerosols are generated.	Engineering controls should be the primary method of exposure control. If a respirator is necessary, annual medical evaluations and fit testing are required.[3]

Operational Plan for Safe Handling and Disposal

A systematic approach to handling and disposal is essential to minimize risks.

Step-by-Step Handling and Disposal Protocol

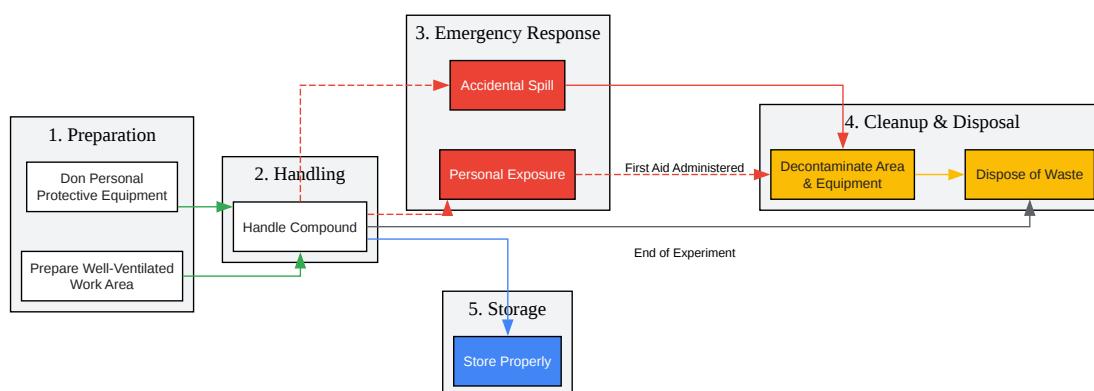
- Preparation:
 - Ensure the work area is well-ventilated.[1]

- Set up emergency exits and a risk-elimination area.[\[1\]](#)
- Have an eye-wash station and safety shower readily accessible.[\[2\]](#)
- Don all required PPE as specified in the table above.
- Handling the Compound:
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)
 - Use non-sparking tools to prevent fire hazards from electrostatic discharge.[\[1\]](#)
- In Case of Accidental Exposure:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[\[1\]](#)[\[2\]](#)
 - Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation or a rash occurs.[\[1\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical assistance.[\[1\]](#)
- Accidental Release Measures:
 - Wear a self-contained breathing apparatus and avoid dust formation.[\[5\]](#)
 - Evacuate personnel from the area.
 - Collect the spillage using a method that does not generate dust (e.g., using a spark-proof vacuum or by gently sweeping with a damp cloth).

- Place the collected material in a suitable, closed container for disposal.[\[1\]](#)
- Provide adequate ventilation in the spill area.[\[5\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
 - Recommended storage temperature is -20°C.
 - Store away from incompatible materials and foodstuff containers.[\[1\]](#)
- Disposal:
 - Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.[\[1\]](#)
 - The substance should be sent to an appropriate treatment and disposal facility.[\[1\]](#)
 - Do not allow the chemical to enter drains.[\[1\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **5-Methyltetrahydrofolic acid-13C5**.



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Caption: Workflow for safe handling and disposal of **5-Methyltetrahydrofolic acid-13C5**.

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References

- 1. echemi.com [echemi.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]

- 4. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 5. kmpharma.in [kmpharma.in]
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